

Preparing Stock Solutions of Azido-PEG7-alcohol: Application Notes and Protocols

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Compound of Interest

Compound Name: Azido-PEG7-alcohol

Cat. No.: B605879

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Application Notes

Azido-PEG7-alcohol is a versatile, bifunctional molecule widely utilized in bioconjugation, drug delivery, and proteomics.[1] Its structure incorporates a terminal azide group, a hydrophilic seven-unit polyethylene glycol (PEG) spacer, and a terminal hydroxyl group. This combination of functionalities makes it an invaluable tool for researchers in various fields.

The azide group is a key functional handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) reactions.[2][3] These reactions are known for their high efficiency, specificity, and biocompatibility, allowing for the precise and stable conjugation of **Azido-PEG7-alcohol** to alkyne-modified molecules such as proteins, peptides, and surfaces.[4]

The hydrophilic PEG spacer enhances the aqueous solubility of the molecule and any conjugate it is attached to.[5] PEGylation, the process of attaching PEG chains, is a well-established strategy to improve the pharmacokinetic and pharmacodynamic properties of therapeutic molecules by increasing their stability, reducing immunogenicity, and extending their circulation half-life.

The terminal hydroxyl group provides an additional site for further chemical modification, allowing for the creation of more complex architectures or for attachment to surfaces. This trifunctional potential makes **Azido-PEG7-alcohol** a valuable linker in the synthesis of

Proteolysis Targeting Chimeras (PROTACs), where it can connect a target-binding ligand and an E3 ligase ligand.

Proper preparation of stock solutions is critical to ensure the integrity and reactivity of **Azido-PEG7-alcohol** for downstream applications. The following sections provide a detailed protocol for preparing and storing these solutions, along with important safety considerations.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	351.4 g/mol	N/A
Molecular Formula	C14H29N3O7	
CAS Number	1274892-60-2	
Purity	Typically >95%	
Appearance	Varies (often a colorless to pale yellow oil or solid)	
Solubility	Water, DMSO, DMF, Dichloromethane (DCM)	
Storage (Solid)	-20°C, desiccated	
Storage (Stock Solution)	-20°C for up to one month	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Azido-PEG7-alcohol** in dimethyl sulfoxide (DMSO). This is a common starting concentration for many bioconjugation and click chemistry reactions.

Materials

- **Azido-PEG7-alcohol** (solid)
- Anhydrous/molecular sieve-dried Dimethyl sulfoxide (DMSO)

- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, nuclease-free pipette tips
- Vortex mixer
- Argon or nitrogen gas (optional, for inert atmosphere)

Equipment

- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves
- Chemical fume hood

Procedure

- Equilibration: Before opening, allow the vial of **Azido-PEG7-alcohol** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation of atmospheric moisture onto the compound, which can affect its stability.
- Mass Calculation: To prepare a 10 mM stock solution, calculate the required mass of **Azido-PEG7-alcohol**. The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$ For example, to prepare 1 mL of a 10 mM solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 351.4 \text{ g/mol} = 3.514 \text{ mg}$
- Weighing: In a chemical fume hood, carefully weigh the calculated amount of **Azido-PEG7-alcohol** into a pre-weighed microcentrifuge tube or amber vial. Use non-metallic spatulas to handle the compound.
- Dissolution: a. Add the desired volume of anhydrous DMSO to the tube containing the **Azido-PEG7-alcohol**. b. Cap the tube securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (30-40°C) can be used to aid dissolution if necessary.
- Inert Atmosphere (Optional but Recommended): For long-term stability, it is advisable to flush the headspace of the vial with an inert gas like argon or nitrogen before tightly sealing.

This displaces oxygen and moisture.

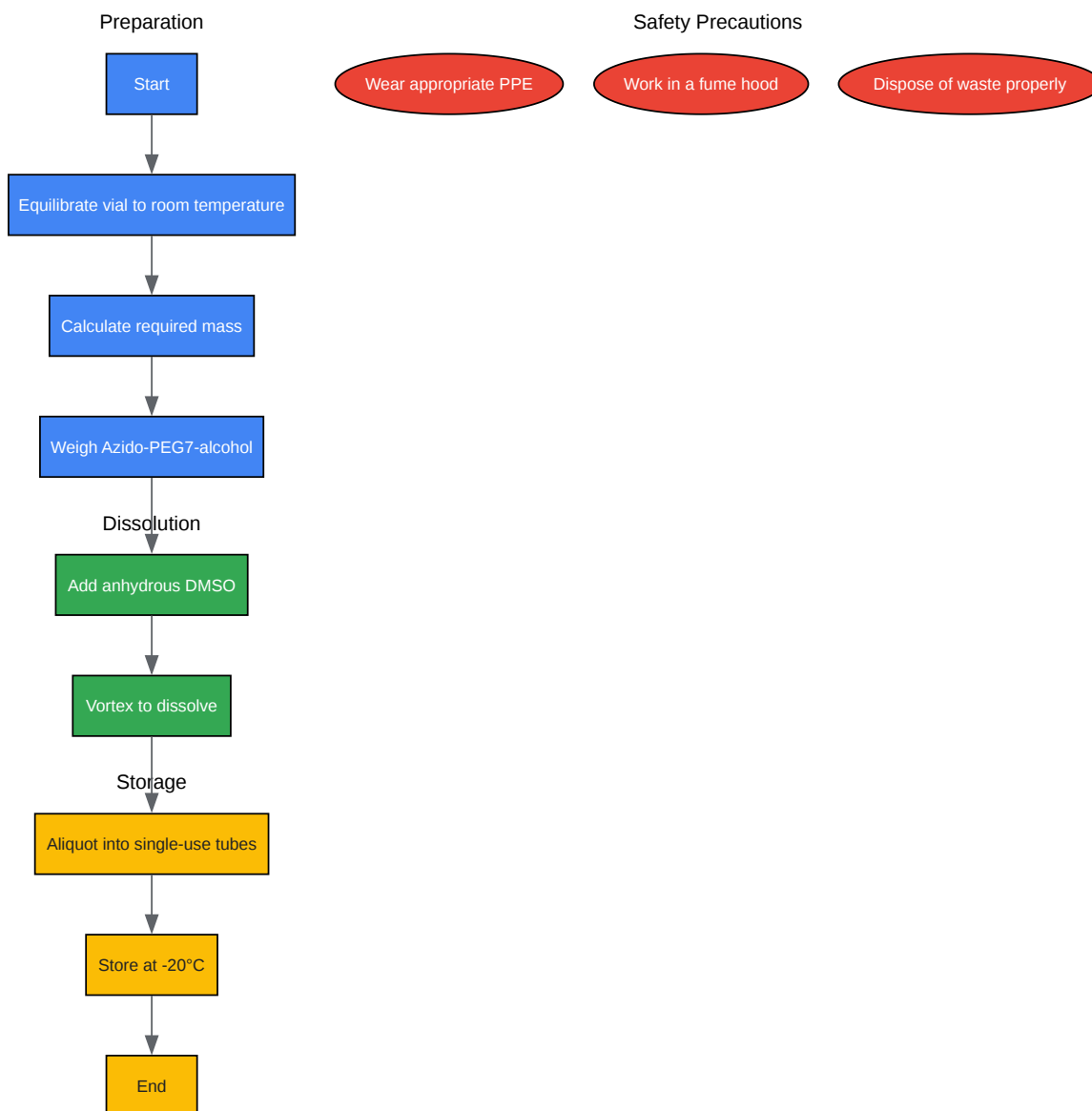
- **Labeling and Storage:** a. Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation. b. Store the stock solution at -20°C. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Stored properly, the solution should be stable for up to one month.

Safety and Handling Precautions

- **Azide Hazard:** Azido compounds are potentially explosive and can form highly sensitive and explosive metal azides with certain metals (e.g., copper, lead, brass, silver). Avoid contact with metal spatulas, and do not dispose of azide-containing solutions down drains that may have lead or copper plumbing.
- **Toxicity:** Azides are acutely toxic. Handle **Azido-PEG7-alcohol** in a well-ventilated chemical fume hood.
- **Personal Protective Equipment:** Always wear appropriate PPE, including a lab coat, safety goggles, and nitrile gloves, when handling this compound.
- **Waste Disposal:** Dispose of all waste containing **Azido-PEG7-alcohol** as hazardous chemical waste according to your institution's guidelines. Do not mix azide waste with acidic waste, as this can generate highly toxic and explosive hydrazoic acid.

Visualizations

Workflow for Preparing Azido-PEG7-alcohol Stock Solution



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Caption: Experimental workflow for preparing a stock solution of **Azido-PEG7-alcohol**.

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